In-Depth Technical Guide: 5-Fluoro-N-isopropyl-2-nitroaniline

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Compound of Interest

Compound Name:	*5-Fluoro-N-isopropyl-2-nitroaniline*
CAS No.:	*131885-33-1*
Cat. No.:	*B168450*

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CAS Number: 131885-33-1

For: Researchers, Scientists, and Drug Development Professionals

Abstract

5-Fluoro-N-isopropyl-2-nitroaniline is a chemical intermediate primarily categorized as a building block for protein degraders.[1] This technical guide synthesizes the available information on this compound, focusing on its chemical properties and its likely application in the development of Proteolysis Targeting Chimeras (PROTACs). Due to the limited specific experimental data for this compound in published literature, this guide also provides a broader context of its potential use in targeted protein degradation, including a generalized workflow and the underlying biological pathway.

Chemical Properties and Data

While detailed experimental spectra and reaction protocols for **5-Fluoro-N-isopropyl-2-nitroaniline** are not readily available in the public domain, its fundamental chemical properties have been reported by various suppliers.

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Table 1: Physicochemical Properties of **5-Fluoro-N-isopropyl-2-nitroaniline**

Property	Value	Source
CAS Number	131885-33-1	[1][2][3][4]
Molecular Formula	C9H11FN2O2	[1][2][3]
Molecular Weight	198.2 g/mol	[1]
Appearance	Not specified (likely a solid)	-
Purity	≥98%	[1]
Storage Temperature	Room Temperature or -20°C	[1][2]

Predicted Applications in Targeted Protein Degradation

5-Fluoro-N-isopropyl-2-nitroaniline is classified as a "Protein Degrader Building Block," indicating its intended use in the synthesis of PROTACs.[1] PROTACs are bifunctional molecules that induce the degradation of a target protein of interest (POI) through the ubiquitin-proteasome system.

The PROTAC Mechanism

PROTACs function by simultaneously binding to a target protein and an E3 ubiquitin ligase, thereby forming a ternary complex. This proximity induces the E3 ligase to polyubiquitinate the target protein. The polyubiquitin chain acts as a signal for the proteasome, which then recognizes and degrades the tagged protein.

Below is a diagram illustrating the general mechanism of action for a PROTAC.

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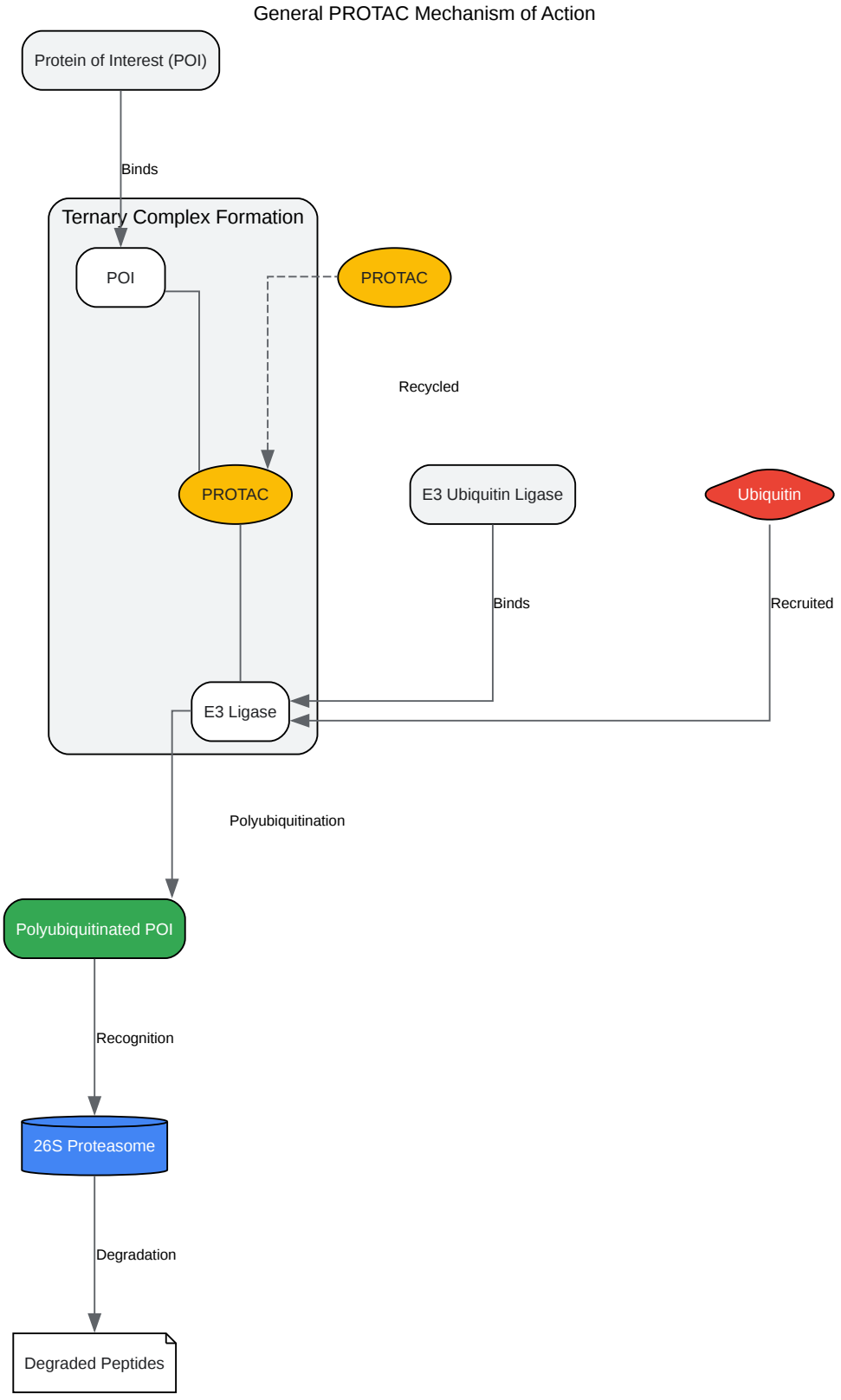

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Caption: General mechanism of PROTAC-mediated protein degradation.

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Potential Role of **5-Fluoro-N-isopropyl-2-nitroaniline**

This compound serves as a chemical handle or linker precursor in the synthesis of a PROTAC. The aniline group can be readily modified to connect to either the ligand for the target protein or the ligand for the E3 ligase. The fluoro and nitro groups can influence the compound's reactivity, conformation, and pharmacokinetic properties.

Hypothetical Experimental Workflow

While no specific experimental protocols involving **5-Fluoro-N-isopropyl-2-nitroaniline** are published, a general workflow for its use in developing a novel PROTAC can be proposed.

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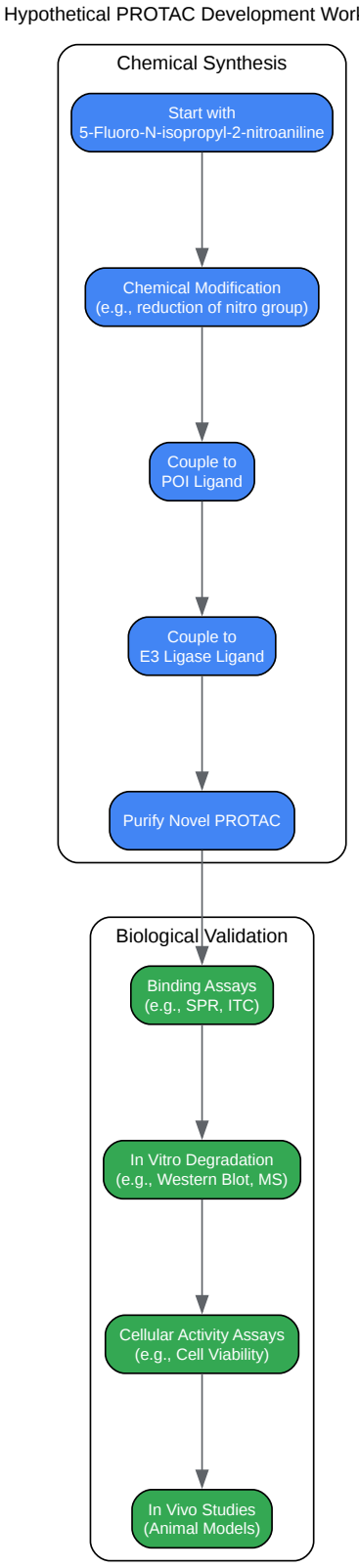

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Caption: A generalized workflow for the synthesis and validation of a PROTAC.

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Safety and Handling

Safety data for related nitroaniline compounds suggest that **5-Fluoro-N-isopropyl-2-nitroaniline** should be handled with care.

Table 2: General Safety Recommendations

Hazard	Precaution
Toxicity	Assumed to be toxic if swallowed, in contact with skin, or if inhaled.
Handling	Use in a well-ventilated area or under a fume hood. Wear appropriate personal protective equipment (gloves, lab coat, safety glasses).
Storage	Store in a tightly sealed container in a dry, cool place.

Note: This information is generalized. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

Conclusion

5-Fluoro-N-isopropyl-2-nitroaniline is a valuable building block for the synthesis of PROTACs, a promising modality in modern drug discovery. While specific experimental data for this compound is currently limited in the public domain, its chemical structure is well-suited for incorporation into bifunctional degrader molecules. Researchers using this compound will likely be at the forefront of developing novel therapeutics for a variety of diseases by targeting previously "undruggable" proteins for degradation. Further publication of research utilizing this specific building block will be necessary to fully elucidate its potential and establish detailed experimental protocols.

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